

An In-depth Technical Guide to Oxo(propylamino)acetic Acid

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Compound of Interest

Compound Name: *Oxo(propylamino)acetic acid*

CAS No.: 81682-53-3

Cat. No.: B1316001

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For Researchers, Scientists, and Drug Development Professionals

**Authored by: [Your Name/Department], Senior
Application Scientist**

Abstract

Oxo(propylamino)acetic acid, a niche yet significant chemical entity, holds potential within various scientific domains. This document provides a comprehensive technical overview of its core physicochemical properties, established synthesis protocols, and potential applications, with a focus on empowering researchers in their experimental design and execution. Every piece of information is substantiated by authoritative sources to ensure scientific integrity and reproducibility.

Introduction and Chemical Identity

Oxo(propylamino)acetic acid, systematically named 2-oxo-2-(propylamino)acetic acid, is a carboxylic acid derivative.^[1] Its structure features a central acetic acid moiety that is substituted with both an oxo group and a propylamino group. This unique combination of

functional groups imparts specific chemical characteristics that are of interest in synthetic chemistry and potentially in the development of novel bioactive molecules.

The compound is identified by the Chemical Abstracts Service (CAS) number 81682-53-3.^{[2][3]}^[4] This identifier is crucial for unambiguous database searches and procurement.

Physicochemical Properties

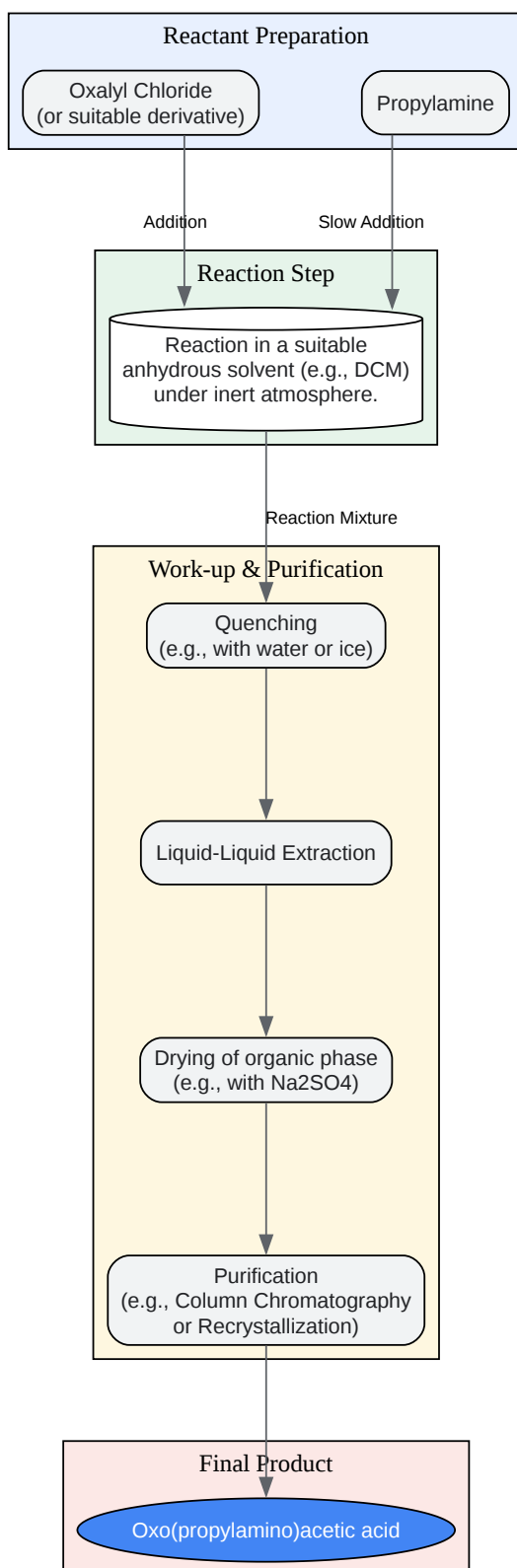
A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The key properties of **Oxo(propylamino)acetic acid** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C5H9NO3	[1][2][3]
Molecular Weight	131.13 g/mol	[1][2][3]
IUPAC Name	2-oxo-2-(propylamino)acetic acid	[1]
CAS Number	81682-53-3	[2][3][4]
Canonical SMILES	CCCNC(=O)C(=O)O	[1][2]
InChI Key	HHQMZOFGKZVJDE-UHFFFAOYSA-N	[1][2]
Physical Form	Solid	[5]
Purity	Typically ≥95%	[5]
Storage Temperature	Room Temperature	

Synthesis and Experimental Protocols

The synthesis of **Oxo(propylamino)acetic acid** can be achieved through various synthetic routes. A common and logical approach involves the reaction of an oxalic acid derivative with propylamine. The following protocol outlines a generalized, yet robust, method.

Synthesis Workflow Diagram



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Caption: Generalized workflow for the synthesis of **Oxo(propylamino)acetic acid**.

Step-by-Step Synthesis Protocol

Disclaimer: This is a generalized protocol and should be adapted and optimized based on laboratory conditions and safety assessments.

- Reactant Preparation:
 - In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve oxalyl chloride (1 equivalent) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution to 0 °C using an ice bath.
 - Prepare a solution of propylamine (2 equivalents) in anhydrous DCM.
- Reaction:
 - Add the propylamine solution dropwise to the stirred oxalyl chloride solution at 0 °C over a period of 30-60 minutes.
 - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Upon completion, carefully quench the reaction by the slow addition of water.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

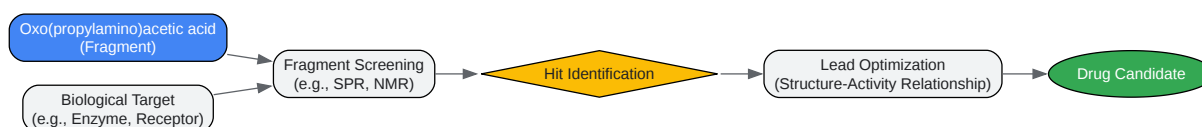
- Purification:
 - The crude product can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from a suitable solvent.
- Characterization:
 - The identity and purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Potential Applications and Fields of Interest

While "**Oxo(propylamino)acetic acid**" is not a widely commercialized compound, its structure suggests potential utility in several areas of chemical and pharmaceutical research:

- Building Block in Organic Synthesis: Its bifunctional nature (a carboxylic acid and an amide) makes it a versatile building block for the synthesis of more complex molecules, including peptidomimetics and heterocyclic compounds.
- Fragment-Based Drug Discovery: As a small molecule, it could serve as a fragment in screening libraries for identifying lead compounds in drug discovery programs. The amide and carboxylic acid groups can form key hydrogen bond interactions with biological targets.
- Coordination Chemistry: The oxygen and nitrogen atoms can act as ligands for metal ions, suggesting potential applications in coordination chemistry and materials science.

Logical Relationship in Drug Discovery



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Caption: Role of **Oxo(propylamino)acetic acid** as a fragment in a drug discovery pipeline.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **Oxo(propylamino)acetic acid**.

- Hazard Classification: It is classified as an irritant.[3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

References

- PubChem. **Oxo(propylamino)acetic acid** | C₅H₉NO₃ | CID 15761643. [\[Link\]](#)
- Chemsrvc. **oxo(propylamino)acetic acid** | CAS#:81682-53-3. [\[Link\]](#)

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Sources

- [1. Oxo\(propylamino\)acetic acid | C₅H₉NO₃ | CID 15761643 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. 81682-53-3 Cas No. | Oxo\(propylamino\)acetic acid | Matrix Scientific \[matrixscientific.com\]](#)

- [4. 81682-53-3 Cas No. | Oxo\(propylamino\)acetic acid | Matrix Scientific \[matrixscientific.com\]](#)
- [5. You are being redirected... \[hit2lead.com\]](#)
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